

# Ecotoxicity and Environmental Impact of Acid Yellow 42: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Acid yellow 42

Cat. No.: B033771

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Acid Yellow 42, also known as C.I. 18950, is a monoazo dye used in the textile and leather industries. The widespread use of this and other azo dyes has raised environmental concerns due to their potential for persistence, toxicity, and the formation of hazardous breakdown products. This technical guide provides a comprehensive overview of the current scientific understanding of the ecotoxicity and environmental fate of Acid Yellow 42, with a focus on quantitative data, experimental methodologies, and the underlying biochemical pathways.

## Ecotoxicity Data

The available quantitative ecotoxicity data for Acid Yellow 42 is limited. Many standard safety data sheets indicate a lack of comprehensive testing for its effects on aquatic organisms.<sup>[1][2]</sup> However, some studies and databases provide indicative values for its acute toxicity.

Test Organism	Endpoint	Duration	Value (mg/L)	Reference
Aquatic Invertebrate (likely Daphnia magna)	LC50	48 hours	77.27	(Tkaczyk et al., 2020)[3]
Hydractinia echinata	MRC50	-	4.36 (Mlog(1/MRC50))	(Dragomirescu et al., 2014)[4]
Fish	LC50	96 hours	No data available	[1]
Algae	EC50	72 hours	No data available	[1]

Table 1: Summary of Acute Ecotoxicity Data for Acid Yellow 42

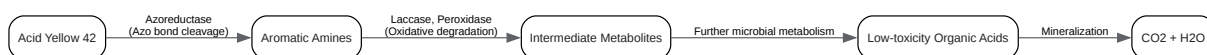
## Environmental Fate and Biodegradation

Acid Yellow 42, like many azo dyes, is generally resistant to aerobic biodegradation in conventional wastewater treatment systems. However, under specific anaerobic or co-metabolic conditions, microbial degradation can occur. The primary mechanism involves the reductive cleavage of the azo bond (-N=N-), which leads to the formation of aromatic amines. These intermediates can be further degraded, often under aerobic conditions.

A notable pathway for the biodegradation of Acid Yellow 42 involves a co-culture of *Pseudomonas putida* and *Lysinibacillus sphaericus*.<sup>[5]</sup> This microbial consortium has been shown to completely decolorize the dye and break it down into less toxic organic acids.<sup>[5]</sup> The degradation process is facilitated by a combination of enzymes, including azoreductase, laccase, and NADH-DCIP reductase.<sup>[5]</sup>

## Biodegradation Pathway of Acid Yellow 42

The following diagram illustrates the proposed microbial degradation pathway of Acid Yellow 42 by a co-culture of *Pseudomonas putida* and *Lysinibacillus sphaericus*.



[Click to download full resolution via product page](#)

Proposed microbial biodegradation pathway of Acid Yellow 42.

## Experimental Protocols

### Acute Toxicity Testing in Aquatic Organisms

Standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are typically employed to assess the acute toxicity of chemicals to aquatic life.

#### 1. Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Test Organism: Daphnia magna (water flea), less than 24 hours old.
- Method: Young daphnids are exposed to a range of concentrations of Acid Yellow 42 for 48 hours.[\[7\]](#) The test is conducted in a static or semi-static system.[\[9\]](#)
- Endpoint: Immobilisation, defined as the inability to swim within 15 seconds after gentle agitation of the test vessel, is recorded at 24 and 48 hours.[\[6\]](#)[\[8\]](#)
- Data Analysis: The concentration that causes immobilisation in 50% of the test organisms (EC50) is calculated for the 48-hour exposure period.[\[7\]](#)

#### 2. Fish Acute Toxicity Test (OECD Guideline 203)[\[11\]](#)[\[12\]](#)[\[13\]](#)

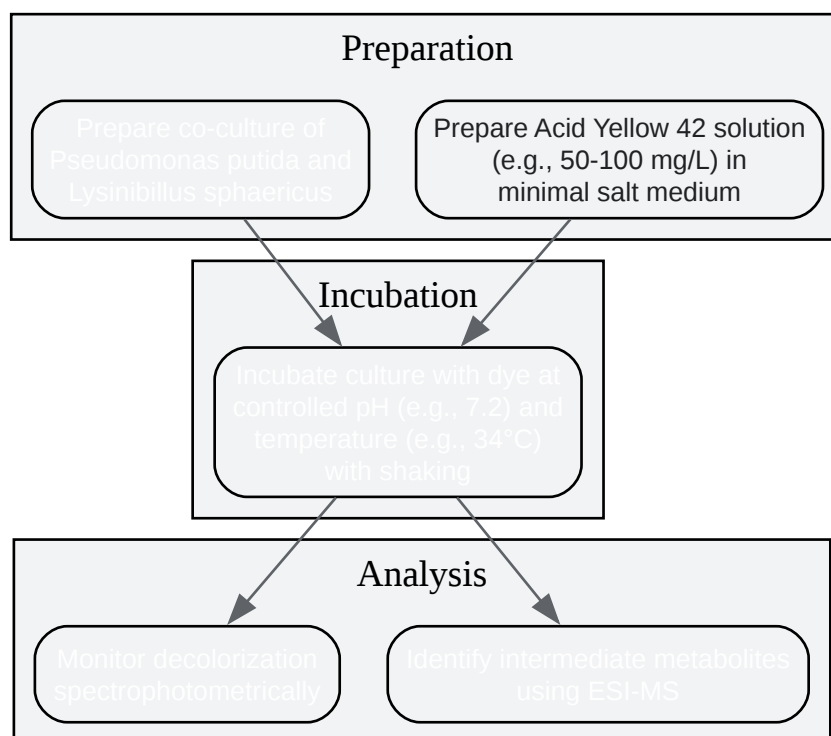
- Test Organism: Recommended species include Zebrafish (Danio rerio) or Rainbow trout (Oncorhynchus mykiss).
- Method: Fish are exposed to a series of concentrations of the test substance for a 96-hour period in a static or semi-static system.[\[11\]](#)[\[12\]](#)
- Endpoint: Mortality is observed and recorded at 24, 48, 72, and 96 hours.[\[11\]](#)[\[12\]](#)
- Data Analysis: The lethal concentration that kills 50% of the fish population (LC50) is determined for the 96-hour exposure.[\[12\]](#)[\[13\]](#)

#### 3. Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD Guideline 201)[\[14\]](#)[\[15\]](#) [\[16\]](#)[\[17\]](#)[\[18\]](#)

- Test Organism: Recommended species include *Pseudokirchneriella subcapitata* (green alga).
- Method: Exponentially growing cultures of algae are exposed to various concentrations of Acid Yellow 42 for 72 hours in a batch culture system under constant illumination and temperature.[16]
- Endpoint: The inhibition of growth is measured by determining the cell density or biomass at the start and end of the test.[18]
- Data Analysis: The concentration that causes a 50% reduction in the growth rate (ErC50) or yield (EyC50) compared to the control is calculated.[18]

## Microbial Biodegradation Assay

The following protocol is a generalized representation based on published studies on the microbial degradation of Acid Yellow 42.[5]

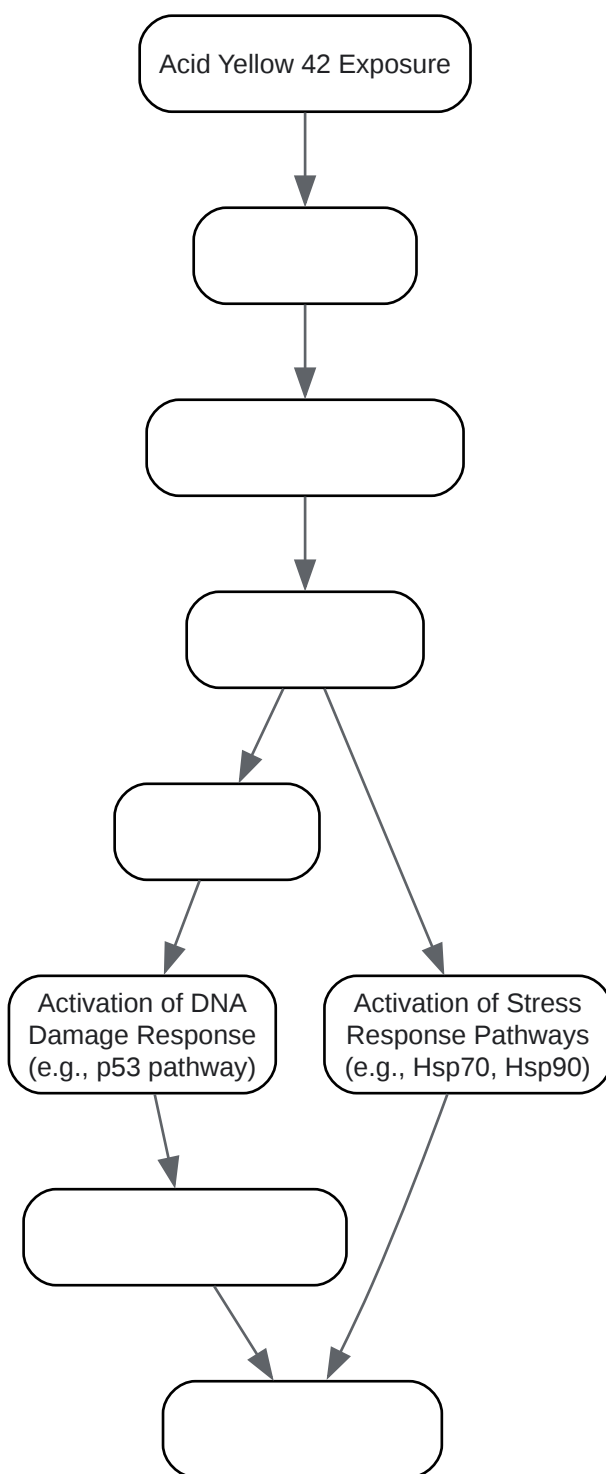


[Click to download full resolution via product page](#)

Experimental workflow for assessing microbial degradation of Acid Yellow 42.

## Potential Signaling Pathways of Toxicity

Direct studies on the specific signaling pathways affected by Acid Yellow 42 in aquatic organisms are scarce. However, based on the known toxicological profiles of other azo dyes and their degradation products (aromatic amines), several pathways are likely to be impacted. [19][20] Azo dyes have been shown to induce cellular stress and genotoxicity.[20]



[Click to download full resolution via product page](#)

Generalized signaling pathway for azo dye-induced toxicity.

## Conclusion

The available data suggests that Acid Yellow 42 poses a potential ecotoxicological risk, particularly to aquatic invertebrates. While its biodegradation is possible under specific microbial conditions, its persistence in conventional wastewater treatment systems is a concern. The formation of potentially more toxic aromatic amines during degradation necessitates a thorough assessment of the entire degradation pathway. Further research is critically needed to fill the existing data gaps, especially concerning the chronic toxicity of Acid Yellow 42 and its effects on a broader range of aquatic organisms. A comprehensive understanding of its toxic mechanisms and the signaling pathways it affects is also essential for developing effective environmental risk management strategies.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. targetmol.com [targetmol.com]
- 3. scribd.com [scribd.com]
- 4. The Hydractinia echinata Test-System. III: Structure-Toxicity Relationship Study of Some Azo-, Azo-Anilide, and Diazonium Salt Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. jneonatalurg.com [jneonatalurg.com]
- 6. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 7. oecd.org [oecd.org]
- 8. fera.co.uk [fera.co.uk]
- 9. biotechnologiebt.it [biotechnologiebt.it]
- 10. OECD 202: Daphnia sp. Acute Immobilisation Test | Scymaris [scymaris.com]
- 11. biotechnologiebt.it [biotechnologiebt.it]
- 12. oecd.org [oecd.org]
- 13. eurofins.com.au [eurofins.com.au]
- 14. catalog.labcorp.com [catalog.labcorp.com]

- 15. biotechnologiebt.it [biotechnologiebt.it]
- 16. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Aropha [aropha.com]
- 17. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Situ Biosciences [situbiosciences.com]
- 18. fera.co.uk [fera.co.uk]
- 19. gsconlinepress.com [gsconlinepress.com]
- 20. Hues of risk: investigating genotoxicity and environmental impacts of azo textile dyes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ecotoxicity and Environmental Impact of Acid Yellow 42: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033771#ecotoxicity-and-environmental-impact-of-acid-yellow-42]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)